

Stability and storage conditions for R-(-)-1,2-Propanediol

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Compound of Interest

Compound Name: *R-(-)-1,2-Propanediol*

Cat. No.: *B041857*

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Technical Support Center: R-(-)-1,2-Propanediol

This technical support center provides essential information for researchers, scientists, and drug development professionals on the stability and storage of **R-(-)-1,2-Propanediol**.

Stability and Storage Data

Proper handling and storage are crucial for maintaining the integrity of **R-(-)-1,2-Propanediol**. The following table summarizes its key stability and storage parameters.

Parameter	Value	References
Chemical Stability	Stable under recommended storage conditions.	[1][2][3]
Recommended Storage Temperature	Room temperature; store in a cool, dry place.	[2][4][5][6]
Hygroscopicity	Hygroscopic; readily absorbs moisture from the air.	[2][3][4][5]
Light Sensitivity	Protect from UV radiation and sunlight.	[3][7]
Air Sensitivity	Tends to oxidize at high temperatures. Store under an inert atmosphere.	[2][8]
Incompatibilities	Strong oxidizing agents, acid chlorides, acid anhydrides, chloroformates, and reducers.	[3][4][5]
Shelf Life	Stable for years at room temperature if stored properly. However, some suppliers suggest a "fair to poor" shelf life due to its hygroscopic nature.	[2][4][5]
Hazardous Decomposition Products	Under fire conditions, may produce carbon oxides.	[9]

Frequently Asked Questions (FAQs)

Q1: What are the optimal storage conditions for **R-(-)-1,2-Propanediol** to ensure its long-term stability?

A1: To ensure long-term stability, **R-(-)-1,2-Propanediol** should be stored in a tightly sealed container in a cool, dry, and well-ventilated area.[4][5][8] It is also recommended to store it

under an inert atmosphere to prevent oxidation, especially if it will be stored for an extended period.[8] Due to its hygroscopic nature, it is critical to protect it from moisture.[3][8]

Q2: My **R-(-)-1,2-Propanediol** has been exposed to air for a short period. Is it still usable?

A2: Brief exposure to air is unlikely to cause significant degradation, especially at room temperature. However, because the compound is hygroscopic, it will have absorbed some moisture. For applications sensitive to water content, it is advisable to use a fresh, unopened container or to dry the exposed material if a suitable protocol is available.

Q3: Can I store **R-(-)-1,2-Propanediol** in a standard laboratory refrigerator?

A3: Yes, storing **R-(-)-1,2-Propanediol** in a standard laboratory refrigerator (typically 2-8°C) is acceptable and can help to minimize potential degradation from higher temperatures. Ensure the container is tightly sealed to prevent moisture absorption.

Q4: What materials are incompatible with **R-(-)-1,2-Propanediol**?

A4: **R-(-)-1,2-Propanediol** is incompatible with strong oxidizing agents, acid chlorides, and acid anhydrides.[3][4][5] Contact with these substances can lead to vigorous reactions.

Q5: Are there any visible signs of degradation for **R-(-)-1,2-Propanediol**?

A5: **R-(-)-1,2-Propanediol** is a clear, colorless, and viscous liquid.[5] Any change in color, such as yellowing, or a noticeable change in viscosity could indicate degradation or contamination. If you observe any such changes, it is recommended to use a fresh stock for your experiments.

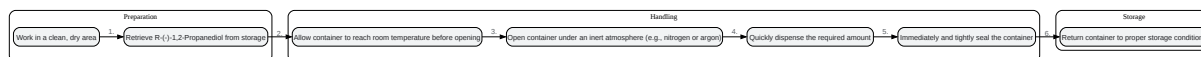
Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Inconsistent experimental results	Degradation of R-(-)-1,2-Propanediol due to improper storage (e.g., exposure to moisture, air, or high temperatures).	- Verify the storage conditions of your R-(-)-1,2-Propanediol. - Use a fresh, unopened container of the reagent. - Consider analytical testing (e.g., water content analysis) of the suspect reagent.
Precipitate formation in solutions containing R-(-)-1,2-Propanediol	Contamination of the R-(-)-1,2-Propanediol or reaction with an incompatible substance.	- Ensure all glassware is clean and dry. - Review the experimental protocol to check for any incompatible reagents. - Filter the solution if appropriate for your application, but it is best to start with fresh reagents.
pH of the solution is off	Absorption of acidic or basic gases from the atmosphere if the container was not properly sealed.	- Always use a tightly sealed container for storage. - Check the pH of the R-(-)-1,2-Propanediol before use in pH-sensitive applications.

Experimental Protocols

General Handling Protocol for R-(-)-1,2-Propanediol

This protocol outlines the best practices for handling **R-(-)-1,2-Propanediol** to maintain its stability and purity.

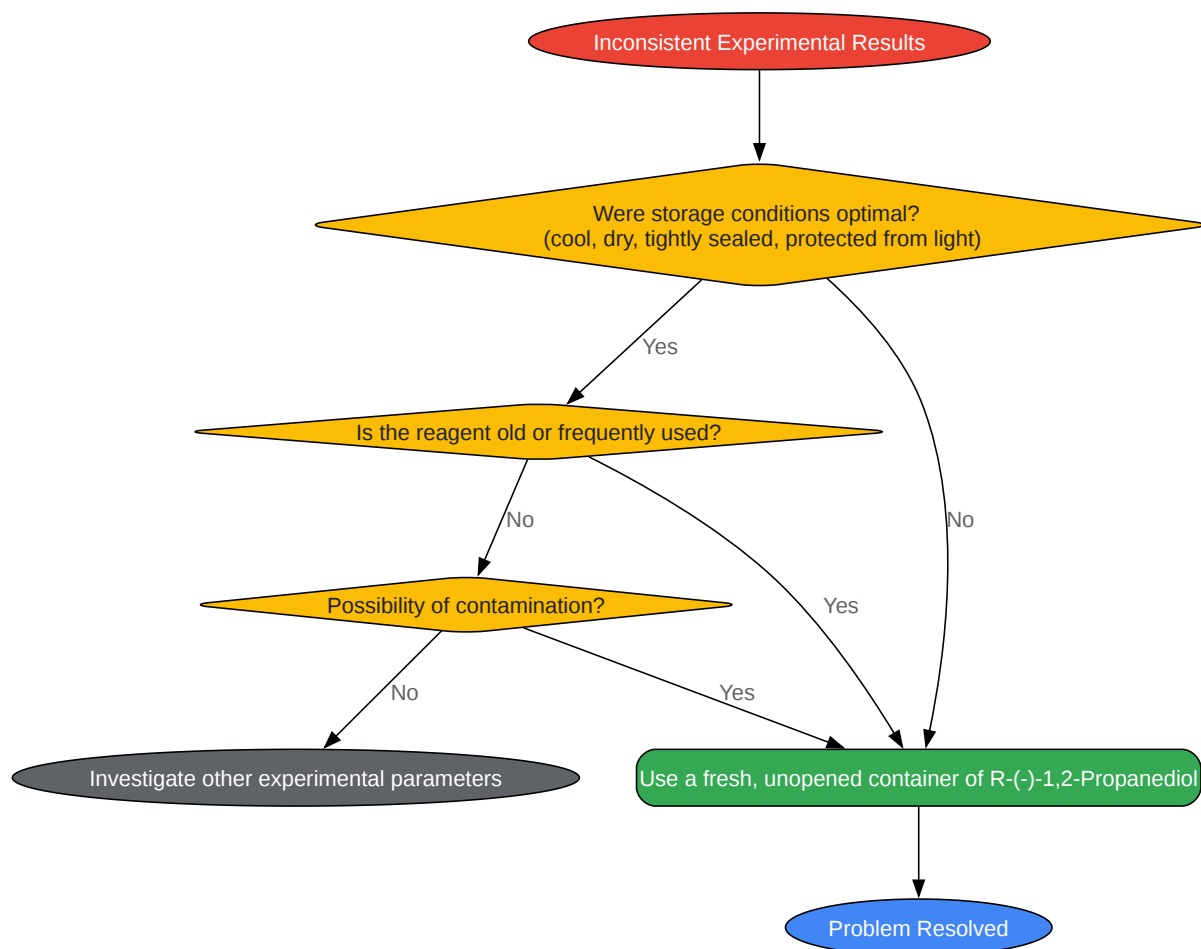


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R-(-)-1,2-Propanediol Handling Workflow

Logical Troubleshooting Flowchart

This flowchart provides a logical approach to troubleshooting issues that may be related to the stability of **R-(-)-1,2-Propanediol**.



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Troubleshooting Experimental Inconsistencies

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